

Application Notes and Protocols for Lyophilized CD36 (93-110)-Cys Peptide

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Compound of Interest

Compound Name: CD36 (93-110)-Cys

Cat. No.: B12377923

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the proper storage, handling, and application of lyophilized **CD36 (93-110)-Cys** peptide. Adherence to these recommendations is crucial for maintaining the peptide's integrity, ensuring experimental reproducibility, and obtaining reliable results.

Peptide Description and Applications

The **CD36 (93-110)-Cys** peptide is a synthetic peptide corresponding to amino acid residues 93-110 of the human CD36 protein, with a cysteine residue conjugated to the sequence. This peptide is a valuable tool for investigating the biological functions of the CD36 receptor. Notably, it has been shown to block the binding of CD36 to its ligand, thrombospondin, and can partially inhibit collagen-induced platelet aggregation[1][2]. Its applications span various research areas, including cardiovascular disease, metabolism, and cancer biology, where it can be used to study CD36-mediated signaling pathways and cellular processes.

Storage of Lyophilized Peptide

Proper storage of the lyophilized **CD36 (93-110)-Cys** peptide is critical to prevent degradation and ensure its long-term stability. Lyophilized peptides are significantly more stable than peptides in solution[3][4][5].

Key Storage Recommendations:

- **Temperature:** For long-term storage, the lyophilized peptide should be stored at -20°C or, preferably, at -80°C. For short-term storage (days to weeks), refrigeration at 4°C is acceptable.
- **Environment:** Store the peptide in a tightly sealed vial within a desiccator to protect it from moisture, as peptides can be hygroscopic. Exposure to moisture can significantly decrease the long-term stability of the peptide.
- **Light:** Protect the peptide from light by storing it in a dark container or by using an amber-colored vial, especially since the presence of certain amino acids can make it light-sensitive.

Storage Conditions Summary:

Storage Duration	Temperature	Conditions	Expected Stability
Long-Term	-20°C to -80°C	Tightly sealed vial, desiccated, dark	Several months to years
Short-Term	4°C	Tightly sealed vial, desiccated, dark	Days to weeks
Room Temperature	Ambient	Tightly sealed vial, desiccated, dark	Stable for short periods (days)

Handling and Reconstitution of Lyophilized Peptide

Due to the presence of a cysteine residue, the **CD36 (93-110)-Cys** peptide is susceptible to oxidation, which can lead to the formation of disulfide bonds and a loss of biological activity. Therefore, special care must be taken during handling and reconstitution.

Handling Precautions

- Before opening the vial, allow it to warm to room temperature in a desiccator. This prevents condensation from forming inside the vial, which can introduce moisture.
- Weigh the desired amount of peptide quickly in a clean, controlled environment to minimize exposure to air and moisture.

- Reseal the vial tightly immediately after use and return it to the appropriate storage conditions.

Reconstitution Protocol

The choice of solvent is critical for successfully solubilizing the peptide while maintaining its integrity. The solubility of a peptide is largely determined by its amino acid composition and polarity.

Recommended Solvents and Buffers:

- **Initial Solubilization:** For peptides containing a free cysteine, it is recommended to dissolve them in carefully degassed, acidic buffers to minimize oxidation of the thiol group, which occurs rapidly at a pH greater than 7. Start with sterile, oxygen-free water or a dilute acidic solution (e.g., 0.1% trifluoroacetic acid (TFA) in water).
- **Organic Solvents:** If the peptide has poor aqueous solubility, a small amount of an organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) can be used for initial solubilization, followed by drop-wise addition to an aqueous buffer with gentle stirring. Note that solutions containing DMSO should be used immediately and not stored.
- **Degassing Solvents:** To prevent oxidation of the cysteine residue, all solvents and buffers should be degassed prior to use by sparging with an inert gas like nitrogen or argon.

Step-by-Step Reconstitution Protocol:

- Equilibrate the peptide vial to room temperature in a desiccator.
- Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Prepare the chosen degassed solvent or buffer.
- Using a sterile syringe, slowly add the desired volume of solvent to the vial, aiming the stream down the side of the vial.
- Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation or degradation. Sonication in a water bath for a few minutes can aid in dissolving larger particles, but avoid excessive heating.

- Once fully dissolved, the peptide solution should be clear. If particulates remain, further gentle agitation may be required.

Storage of Reconstituted Peptide

Storing peptides in solution for extended periods is not recommended due to their lower stability compared to the lyophilized form. If storage in solution is necessary, the following guidelines should be followed.

Storage of Peptide Solutions:

Storage Duration	Temperature	Conditions
Short-Term	-20°C	Aliquoted, sterile buffer (pH 5-7)
Long-Term	Not Recommended	-

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, the reconstituted solution should be aliquoted into single-use volumes.
- pH: For storage, the pH of the peptide solution should ideally be between 5 and 7.
- Freezer Type: Avoid storing peptide solutions in frost-free freezers, as the temperature fluctuations during defrost cycles can degrade the peptide.

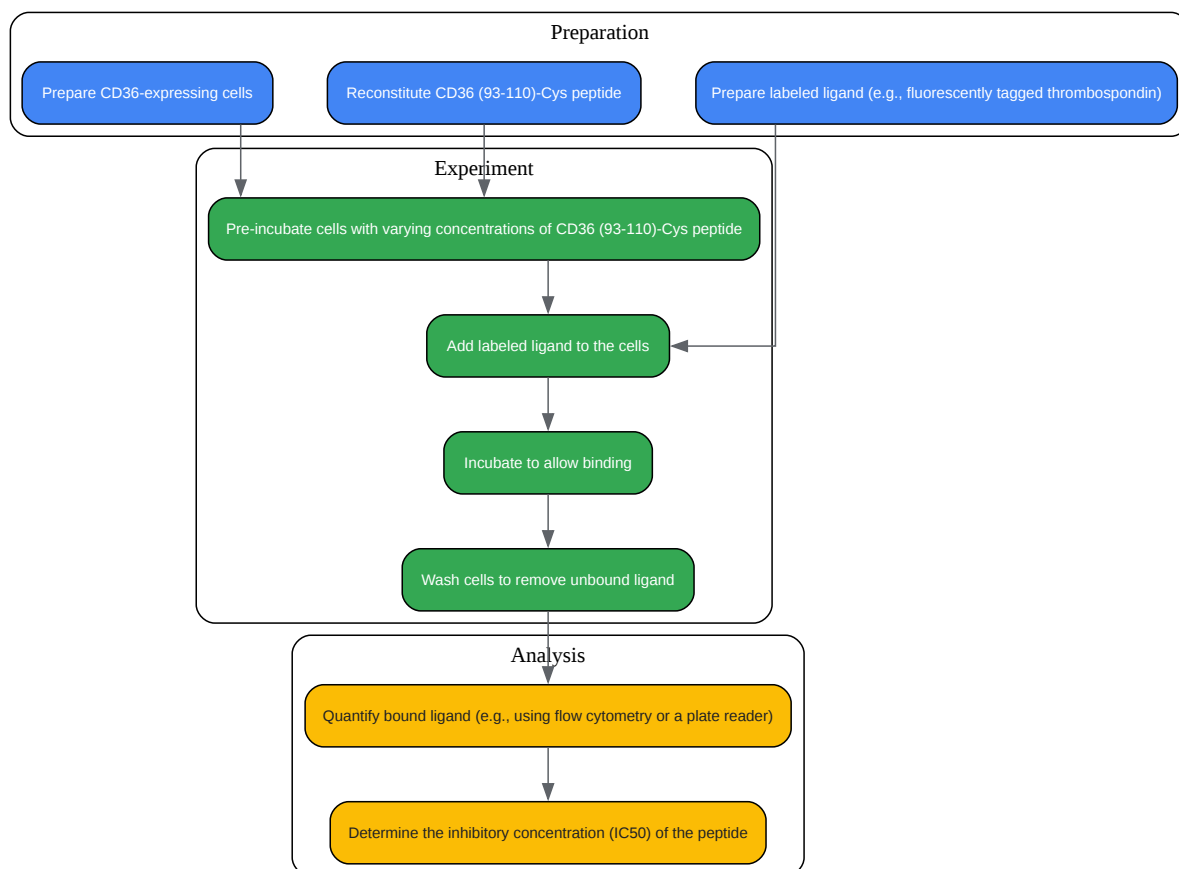
Experimental Protocols

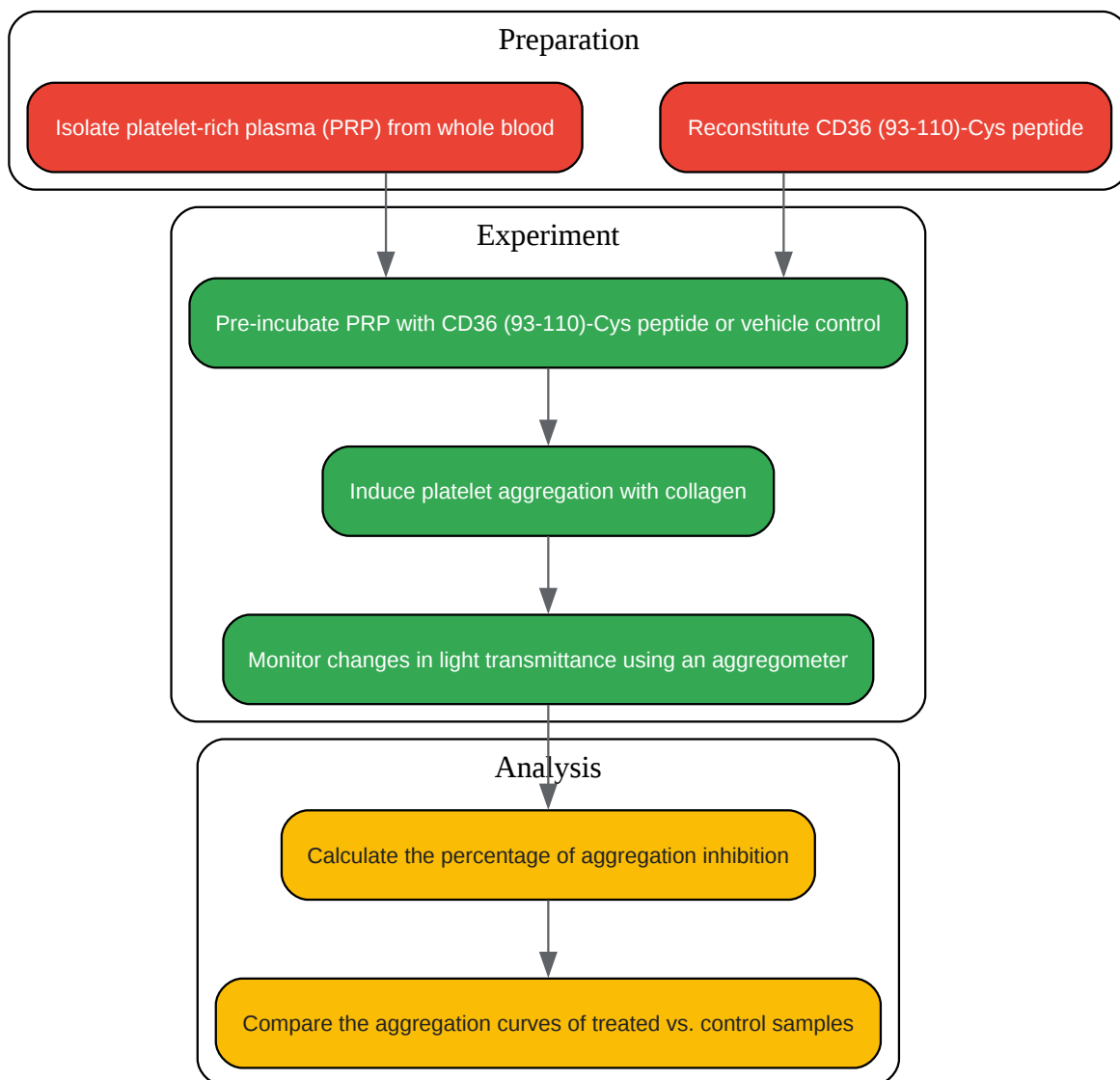
The **CD36 (93-110)-Cys** peptide can be utilized in various experimental settings to investigate the role of the CD36 receptor. Below are generalized protocols for common applications.

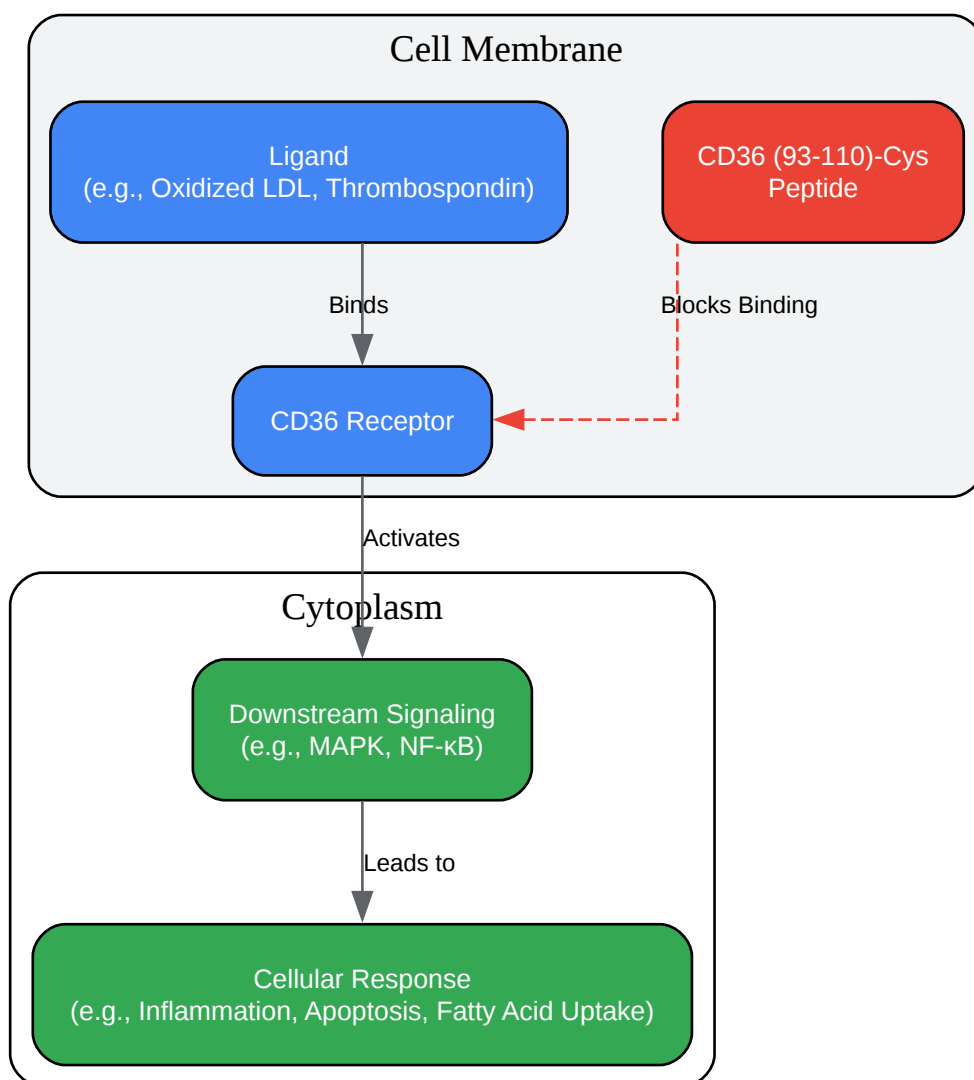
Inhibition of Ligand Binding Assay

This protocol outlines a general procedure to assess the ability of the **CD36 (93-110)-Cys** peptide to inhibit the binding of a ligand (e.g., thrombospondin) to cells expressing the CD36 receptor.

Workflow for Ligand Binding Inhibition Assay:







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